

Acetamide-13C2: Key Identifiers and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetamide-13C2

Cat. No.: B1145959

[Get Quote](#)

For researchers, scientists, and drug development professionals, accurate identification of chemical compounds is paramount. This guide provides the Chemical Abstracts Service (CAS) number and molecular weight for the isotopically labeled compound **Acetamide-13C2**.

The designated CAS number for **Acetamide-13C2** is 600726-26-9[1][2][3]. Its molecular formula is represented as $^{13}\text{C}_2\text{H}_5\text{NO}$ [3][4].

The molecular weight of this compound is 61.05 g/mol [2][3][4]. This value is calculated based on the inclusion of two Carbon-13 isotopes in place of the more common Carbon-12. For comparison, the molecular weight of standard, unlabeled acetamide is 59.07 g/mol [5].

Summary of Properties

Property	Value
Chemical Name	Acetamide-13C2
Synonym	Ethanamide-13C2[2][3]
CAS Number	600726-26-9[1][2][3]
Molecular Formula	¹³ C ₂ H ₅ NO[2][3][4]
Molecular Weight	61.05 g/mol [2][3][4]
Appearance	White Solid[3]
Melting Point	79-81°C[3]
Storage	Room Temperature[3]
Solubility	DMSO, Methanol[3]

Note: There are other isotopic variations of acetamide, such as **Acetamide-13C2,15N**, which has a different CAS number (2727464-32-4) and a molecular weight of approximately 62.05 g/mol due to the additional presence of a Nitrogen-15 isotope[6][7]. It is crucial to distinguish between these isotopologues for accurate experimental design and data interpretation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Acetamide-13C2 | CAS 600726-26-9 | LGC Standards [lgcstandards.com]
- 2. Acetamide-13C2 | CAS 600726-26-9 | LGC Standards [lgcstandards.com]
- 3. Acetamide-13C2 [srdpharma.com]
- 4. isotope.bocsci.com [isotope.bocsci.com]
- 5. 乙酰胺 ≥99.0% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 6. Acetamide-13C2,15N | C₂H₅NO | CID 139024037 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 7. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Acetamide-13C2: Key Identifiers and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1145959#acetamide-13c2-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com